

Technical Guide: Ethyl Crotonate Safety, Handling, and Hazard Architecture

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Compound of Interest

Compound Name: Ethyl crotonate

CAS No.: 10544-63-5

Cat. No.: B045720

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Executive Summary & Chemical Identity

Ethyl crotonate (Ethyl (E)-but-2-enoate) is an

-unsaturated ester widely utilized in organic synthesis as a Michael acceptor and a flavor/fragrance intermediate.^[1] Its structural motif—a conjugated system—imparts specific reactivity profiles (e.g., nucleophilic addition) but also dictates its flammability and toxicological hazards.

This guide moves beyond standard SDS reporting to provide a logic-based safety architecture for laboratory and scale-up environments.

Parameter	Technical Specification
IUPAC Name	Ethyl (E)-but-2-enoate
CAS Number	623-70-1 (trans-isomer); 10544-63-5 (isomer mixture)
Molecular Formula	
Molecular Weight	114.14 g/mol
Physical State	Clear, colorless liquid
Odor Profile	Pungent, fruity, rum-like; Potential Lachrymator

GHS Hazard Identification & Classification

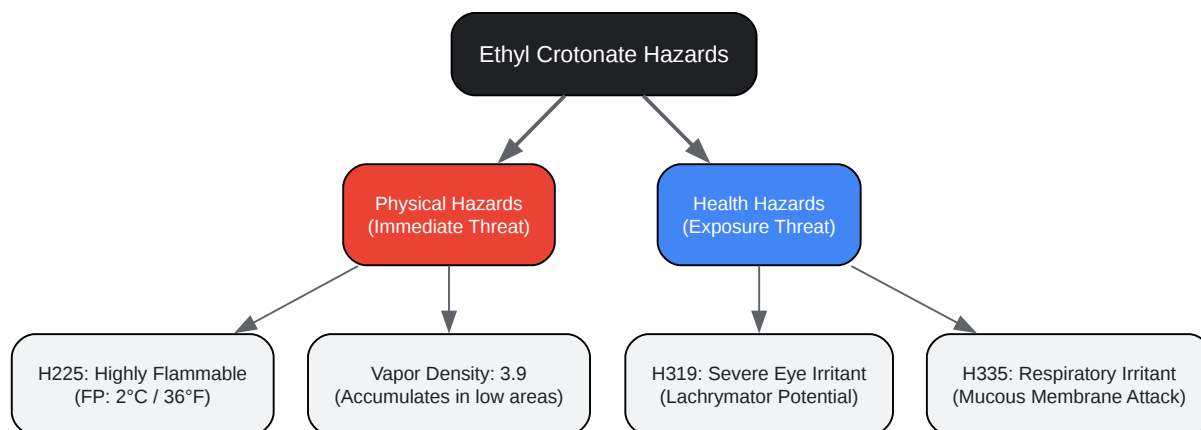
The Global Harmonized System (GHS) classification for **Ethyl Crotonate** is driven primarily by its low flash point and mucous membrane irritancy.

Core Hazard Assignments

- Flammable Liquids (Category 2): H225 - Highly flammable liquid and vapor.[\[2\]](#)[\[3\]](#)
 - Note: Some vendors classify as Category 3, but with a flash point of $\sim 2^{\circ}\text{C}$, Category 2 is the scientifically rigorous assignment for risk assessment.
- Serious Eye Damage/Irritation (Category 2A): H319 - Causes serious eye irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.
- Specific Target Organ Toxicity - Single Exposure (Category 3): H335 - May cause respiratory irritation.

Visualized Hazard Hierarchy

The following diagram illustrates the cascading logic of hazards associated with this compound, prioritizing immediate physical threats followed by health impacts.



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Figure 1: Hierarchical breakdown of **Ethyl Crotonate** hazards prioritizing flammability and irritancy.^{[5][2][6][3][7][8]}

Physicochemical Safety Parameters

Understanding the physical constants is critical for designing engineering controls.

Property	Value	Safety Implication
Flash Point (CC)	2°C (36°F)	Critical: Exists as a flammable vapor mixture at standard lab temperatures.[6] Static discharge protection is mandatory.
Boiling Point	139°C (282°F)	Moderate volatility; however, vapor pressure is sufficient to create hazardous atmospheres at room temp.
Vapor Density	3.9 (Air = 1)	Vapors are heavier than air and will "crawl" along benchtops to ignition sources.
Solubility	Immiscible in water	Water is ineffective for extinguishing; use alcohol-resistant foam or .
Reactivity	-Unsaturated	Susceptible to nucleophilic attack; potential for slow polymerization if stored improperly (though less reactive than acrylates).

Operational Risk Management & Handling Protocols

As a Senior Scientist, the recommendation is to treat **Ethyl Crotonate** as a "Red Zone" reagent due to the combination of high flammability and lachrymatory properties.

Engineering Controls

- Fume Hood: Mandatory. Velocity must be maintained >100 fpm. The lachrymatory nature means benchtop handling is strictly prohibited.

- **Static Grounding:** All transfer vessels (drums, carboys, reactors) must be grounded and bonded. The low Minimum Ignition Energy (MIE) of esters makes static spark a viable ignition source.

Personal Protective Equipment (PPE) Selection Logic

- **Gloves:**
 - **Standard Nitrile (4 mil):** Acceptable for splash protection only. Esters can swell nitrile over time.
 - **Butyl Rubber or PVA:** Required for immersion or spill cleanup. Butyl rubber offers superior resistance to ester permeation compared to standard nitrile or latex.
- **Eye Protection:** Chemical splash goggles are non-negotiable. A face shield is recommended during dispensing to prevent lachrymatory vapors from bypassing glasses.

Experimental Workflow: Synthesis Setup

The following workflow ensures a self-validating safety loop before the reaction begins.



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Figure 2: Step-by-step operational logic for handling **Ethyl Crotonate** in synthesis.

Toxicological Profile & Metabolism

Acute Toxicity

- Oral

(Rat): 3,000 mg/kg.[7][9][10]

- Dermal

(Guinea Pig): > 5,000 mg/kg.[10][11]

- Mechanism: As an ester, **ethyl crotonate** is metabolized via hydrolysis (carboxylesterases) into crotonic acid and ethanol.
 - Crotonic Acid:[12][2][3] A weak acid and irritant.
 - Ethanol: CNS depressant (negligible at relevant exposure levels).
- Lachrymator Effect: The conjugated double bond allows for potential interaction with TRPA1 channels in sensory nerves, causing stinging eyes and tears even at non-toxic concentrations.

Chronic Exposure

- Carcinogenicity: Not listed by IARC, NTP, or OSHA.[3][7][13]
- Genotoxicity: Generally negative in Ames tests, though the -unsaturated moiety suggests theoretical alkylating potential (Michael acceptor).

Emergency Response Architecture

Firefighting Strategy (UN 1862)

- Extinguishing Media: Alcohol-resistant foam, Dry chemical, or .[5][2][3][13] DO NOT USE WATER JET; it will spread the burning liquid.
- Specific Hazard: Vapors may travel to ignition sources and flash back.[4] Containers may explode when heated (BLEVE risk).[4][8]

Spill Containment Protocol

- Evacuate: Clear the area of non-essential personnel.
- Eliminate Ignition: Cut power to hot plates/stirrers immediately.
- PPE Upgrade: Don respiratory protection (organic vapor cartridge) if outside a hood.
- Contain: Use non-combustible absorbents (vermiculite, sand). Do not use sawdust (combustible).

- Disposal: Collect in a sealed container labeled as flammable hazardous waste.

Storage & Transport

- Storage Class: Flammable Liquid.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[14\]](#)
- Conditions: Store in a cool, dry, well-ventilated area away from direct sunlight. Keep away from oxidizing agents (e.g., nitric acid, peroxides) and strong bases (causes hydrolysis).
- Transport (DOT/IATA):
 - UN Number: 1862[\[11\]](#)
 - Proper Shipping Name: **Ethyl Crotonate**
 - Hazard Class: 3 (Flammable Liquid)[\[2\]](#)[\[4\]](#)
 - Packing Group: II

References

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